

An In-depth Technical Guide to the Physical Properties of 2-Methylcyclohexanecarboxylic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methylcyclohexanecarboxylic acid

Cat. No.: B107400

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **2-methylcyclohexanecarboxylic acid**, a key intermediate in various chemical syntheses. This document is intended to serve as a valuable resource for researchers, scientists, and professionals in the field of drug development, offering meticulously compiled data, detailed experimental protocols, and a logical workflow for isomer separation.

Core Physical Properties

2-Methylcyclohexanecarboxylic acid, with the chemical formula $C_8H_{14}O_2$, exists as a mixture of cis and trans isomers. The physical properties can vary between the isomeric mixture and the individual stereoisomers. The data presented below has been aggregated from various chemical and scientific sources.

Quantitative Data Summary

The following tables summarize the key physical properties for the mixture of cis and trans isomers, as well as for the individual cis and trans isomers where data is available.

Table 1: Physical Properties of **2-Methylcyclohexanecarboxylic Acid** (Mixture of Cis and Trans Isomers)

Property	Value	Reference
CAS Number	56586-13-1	[1]
Molecular Weight	142.20 g/mol	[1][2]
Appearance	Liquid	[1]
Boiling Point	241-242 °C at 746 mmHg	[1][3]
Density	1.009 g/mL at 25 °C	[1][3]
Refractive Index	n _{20/D} 1.4633	[1][3]
Flash Point	82 °C (closed cup)	[1]

Table 2: Physical Properties of **cis-2-Methylcyclohexanecarboxylic Acid**

Property	Value	Reference
CAS Number	7076-91-7	[4]
Molecular Weight	142.20 g/mol	[4]
IUPAC Name	cis-(1S,2R)-2-methylcyclohexane-1-carboxylic acid	[4]

Table 3: Physical Properties of **trans-2-Methylcyclohexanecarboxylic Acid**

Property	Value	Reference
CAS Number	15177-62-5	[5]
Molecular Weight	142.20 g/mol	[5]
IUPAC Name	(1R,2R)-2-methylcyclohexane-1-carboxylic acid	[5]

Experimental Protocols

This section details the methodologies for determining the key physical properties of **2-methylcyclohexanecarboxylic acid** and a protocol for the separation of its cis and trans isomers.

Determination of Boiling Point

The boiling point of liquid **2-methylcyclohexanecarboxylic acid** can be determined using a distillation apparatus.

Methodology:

- A small quantity of the liquid is placed in a distillation flask with a few boiling chips.
- The flask is fitted with a condenser and a thermometer, ensuring the thermometer bulb is positioned just below the side arm of the distillation head to accurately measure the temperature of the vapor.
- The flask is gently heated.
- The temperature is recorded when the liquid is boiling and a steady stream of condensate is observed. This temperature is the boiling point.

Determination of Density

The density of liquid **2-methylcyclohexanecarboxylic acid** can be determined using a pycnometer or a graduated cylinder and a balance.

Methodology (using a graduated cylinder):

- An empty, dry graduated cylinder is weighed.
- A known volume of the liquid is added to the graduated cylinder.
- The graduated cylinder containing the liquid is reweighed.
- The density is calculated by dividing the mass of the liquid (final weight minus initial weight) by its volume.

Determination of Melting Point (for solid isomers)

For solid isomers of **2-methylcyclohexanecarboxylic acid**, the melting point can be determined using a capillary melting point apparatus.

Methodology:

- A small amount of the finely powdered solid is packed into a capillary tube.
- The capillary tube is placed in a melting point apparatus.
- The sample is heated at a slow, controlled rate.
- The temperature range from which the solid begins to melt until it is completely liquid is recorded as the melting point range.

Separation of cis- and trans-2-Methylcyclohexanecarboxylic Acid Isomers

The separation of the cis and trans isomers can be achieved through epimerization of the cis isomer to the more stable trans isomer, followed by isolation.

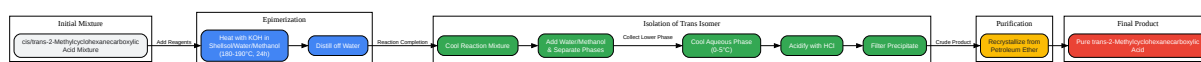
Methodology:

- A mixture of cis- and trans-**2-methylcyclohexanecarboxylic acid** is heated with potassium hydroxide in a suitable solvent (e.g., Shellsol 71 with water and methanol).
- The mixture is heated to 180-190 °C for approximately 24 hours, during which water is distilled off. This process promotes the epimerization of the cis isomer to the trans isomer.
- The reaction mixture is then cooled.
- Water and methanol are added to the cooled mixture, which is then allowed to stand for phase separation.
- The lower phase (methanol/water) is collected and cooled to 0-5 °C.

- Concentrated hydrochloric acid is added dropwise to the cooled solution to precipitate the **trans-2-methylcyclohexanecarboxylic acid**.
- The precipitated crystals are filtered, washed with water, and dried to yield the purified trans isomer.
- Further purification can be achieved by recrystallization from a solvent such as petroleum ether.

Mandatory Visualization

The following diagram illustrates the experimental workflow for the separation of cis- and trans-**2-methylcyclohexanecarboxylic acid** isomers.



[Click to download full resolution via product page](#)

Caption: Workflow for the separation of trans-**2-methylcyclohexanecarboxylic acid**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. US3880925A - Separation and purification of cis and trans isomers - Google Patents [patents.google.com]
2. 2-Methylcyclohexanecarboxylic acid | 56586-13-1 | Benchchem [benchchem.com]

- 3. scholarworks.wmich.edu [scholarworks.wmich.edu]
- 4. Asymmetric synthesis of 2-methyl cyclohexane carboxylic acids by heterogeneous catalysis: mechanistic aspects - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. EP0010875A1 - Process of separating cis and trans isomers of cyclopropane carboxylic acids - Google Patents [patents.google.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of 2-Methylcyclohexanecarboxylic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b107400#2-methylcyclohexanecarboxylic-acid-physical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com